

Application of 4-Alkylamino-3-nitrobenzoic Acids in Materials Science: Synthesis and Characterization

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Compound of Interest

Compound Name: *4-Butyl-3-nitrobenzoic acid*

Cat. No.: *B15305174*

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Note to the Reader: Direct applications of **4-Butyl-3-nitrobenzoic acid** in materials science are not extensively documented in publicly available literature. However, this document provides detailed protocols and data for closely related compounds, 4-butylamino-3-nitrobenzoic acid and 4-tert-butylamino-3-nitrobenzoic acid, which serve as valuable reference points for researchers. These compounds, as derivatives of nitrobenzoic acid, are potential candidates for the synthesis of specialty polymers and functional materials.^{[1][2]} The presence of amino and carboxylic acid functional groups makes them suitable as monomers for polymerization, while the nitro group can be further functionalized.^[3]

Potential Applications in Materials Science

While specific applications for **4-butyl-3-nitrobenzoic acid** are not detailed, related aminonitrobenzoic acids are explored for their potential in developing polymeric materials.^[3] The incorporation of such monomers into polymer chains can enhance properties like thermal stability and mechanical strength, which is beneficial for coatings and adhesives.^[3]

The general class of nitrobenzoic acid derivatives is recognized for its versatility in materials science, finding use in:

- Functional Polymers: The amino and carboxylic acid groups can be used for step-growth polymerization to form polyamides or polyesters. The butyl group would enhance solubility

and processability, while the nitro group offers a site for post-polymerization modification, such as reduction to an amine for cross-linking or grafting.

- **Monomers for Specialty Plastics:** These compounds can act as building blocks for high-performance polymers with tailored optical, electronic, or thermal properties.
- **Organic Synthesis Intermediates:** They are valuable intermediates in the synthesis of more complex molecules for various material applications, including dyes and pigments.[\[3\]](#)

Experimental Protocols

This section provides a detailed protocol for the synthesis of a related compound, 4-tert-butylamino-3-nitrobenzoic acid, based on documented laboratory procedures.[\[4\]](#)

Synthesis of 4-tert-Butylamino-3-nitrobenzoic Acid

This protocol details the hydrolysis of ethyl 4-(tert-butylamino)-3-nitrobenzoate to yield the corresponding carboxylic acid.[\[4\]](#)

Materials:

- Ethyl 4-(tert-butylamino)-3-nitrobenzoate (0.7 g, 0.0026 mol)
- Potassium hydroxide (KOH) (0.14 g, 0.0026 mol)
- Aqueous ethanol (10 ml)
- Water (15 ml)
- Dichloromethane (2 x 10 ml)
- Concentrated hydrochloric acid (HCl)
- Hot ethyl acetate

Equipment:

- Round-bottom flask with reflux condenser

- Heating mantle
- Rotary evaporator
- Separatory funnel
- Beakers
- Buchner funnel and filter paper
- Crystallization dish

Procedure:

- Combine ethyl 4-(tert-butylamino)-3-nitrobenzoate (0.7 g) and KOH (0.14 g) in 10 ml of aqueous ethanol in a round-bottom flask.
- Reflux the mixture for 3 hours.
- After reflux, remove the ethanol using a rotary evaporator.
- Dilute the remaining reaction mixture with 15 ml of water.
- Wash the aqueous layer twice with 10 ml of dichloromethane in a separatory funnel to remove any unreacted ester.
- Acidify the aqueous layer with concentrated hydrochloric acid to precipitate the 4-tert-butylamino-3-nitrobenzoic acid.
- Collect the precipitate by filtration.
- Recrystallize the crude product from hot ethyl acetate to obtain yellow crystals of pure 4-tert-butylamino-3-nitrobenzoic acid.^[4]

Data Presentation

The following table summarizes the crystallographic data for 4-butylamino-3-nitrobenzoic acid and 4-tert-butylamino-3-nitrobenzoic acid, providing key structural parameters.

Parameter	4-Butylamino-3-nitrobenzoic acid[5]	4-tert-Butylamino-3-nitrobenzoic acid[4]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₄	C ₁₁ H ₁₄ N ₂ O ₄
Molecular Weight	238.24 g/mol	238.24 g/mol
Crystal System	-	Monoclinic
Space Group	-	P2 ₁ /c
a (Å)	-	20.8125 (15)
b (Å)	-	6.7412 (5)
c (Å)	-	8.0793 (5)
β (°)	-	90.863 (6)
Volume (Å ³)	-	1133.41 (14)
Z	4	4
Key Interactions	Intramolecular N-H···O hydrogen bond, intermolecular O-H···O and C-H···O hydrogen bonds, π-π stacking.[5]	Intramolecular N-H···O hydrogen bond, intermolecular O-H···O hydrogen bonds forming dimers.[4]

Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of 4-tert-butylamino-3-nitrobenzoic acid from its ethyl ester precursor.



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Caption: Synthesis of 4-tert-butylamino-3-nitrobenzoic acid.

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